

Application Notes and Protocols for 10-1074 in Passive Immunization Studies

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Compound of Interest

Compound Name: ST1074

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Introduction

10-1074 is a potent broadly neutralizing antibody (bNAbs) that has shown significant promise in the field of HIV-1 research and development. It is a recombinant human IgG1 monoclonal antibody that specifically targets the V3 glycan supersite on the HIV-1 envelope protein (gp120).[1] This binding interaction is crucial for the antibody's mechanism of action, which involves the neutralization of the virus and the prevention of its entry into host cells. Passive immunization with 10-1074, the direct administration of the antibody, is a key strategy being investigated for both the prevention and treatment of HIV-1 infection.[2][3]

These application notes provide a comprehensive overview of the use of 10-1074 in passive immunization studies, summarizing key quantitative data from clinical trials and detailing relevant experimental protocols. This information is intended to guide researchers in designing and executing studies involving this promising therapeutic agent.

Quantitative Data Summary

The following tables summarize key quantitative data from clinical trials investigating 10-1074 in passive immunization studies.

Table 1: Pharmacokinetic Properties of 10-1074

Parameter	Value	Population	Study Identifier
Half-life ($t_{1/2}$)	24.0 days	HIV-uninfected individuals	NCT02511990[1]
12.8 days	HIV-1-infected individuals	NCT02511990[1]	
Peak Concentration (C _{max})	1,405 µg/mL (median)	Children on ART (30 mg/kg dose)	NCT03707977[4]
Trough Concentration	133 µg/mL (median)	Children on ART (30 mg/kg dose)	NCT03707977[4]

Table 2: Efficacy of 10-1074 in HIV-1 Infected Individuals

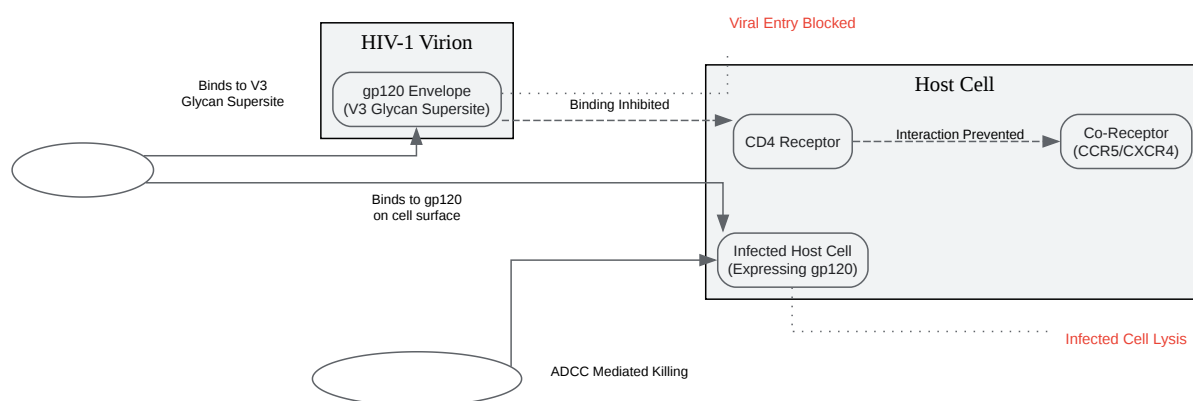
Study Identifier	Population	Dosage	Key Efficacy Endpoint
NCT02511990	Viremic adults with 10-1074-sensitive virus	30 mg/kg (single IV infusion)	Mean viral load decline of 1.52 log ₁₀ copies/mL[1]
NCT03707977 ("Tatelo Study")	Early-treated children on ART	30 mg/kg (IV, every 4 weeks) with VRC01LS	44% maintained viral suppression (<40 copies/mL) for 24 weeks after ART interruption

Signaling Pathway and Mechanism of Action

10-1074 exerts its antiviral effects through multiple mechanisms. The primary mechanism is the direct neutralization of HIV-1 by binding to the V3 glycan supersite on the gp120 envelope

protein. This binding sterically hinders the conformational changes required for the virus to engage with the host cell receptors (CD4 and co-receptors), thereby blocking viral entry.

Furthermore, as an IgG1 antibody, 10-1074 can engage with Fc receptors on immune cells, leading to effector functions such as Antibody-Dependent Cellular Cytotoxicity (ADCC). In ADCC, Natural Killer (NK) cells recognize and kill HIV-1-infected cells that are coated with 10-1074.



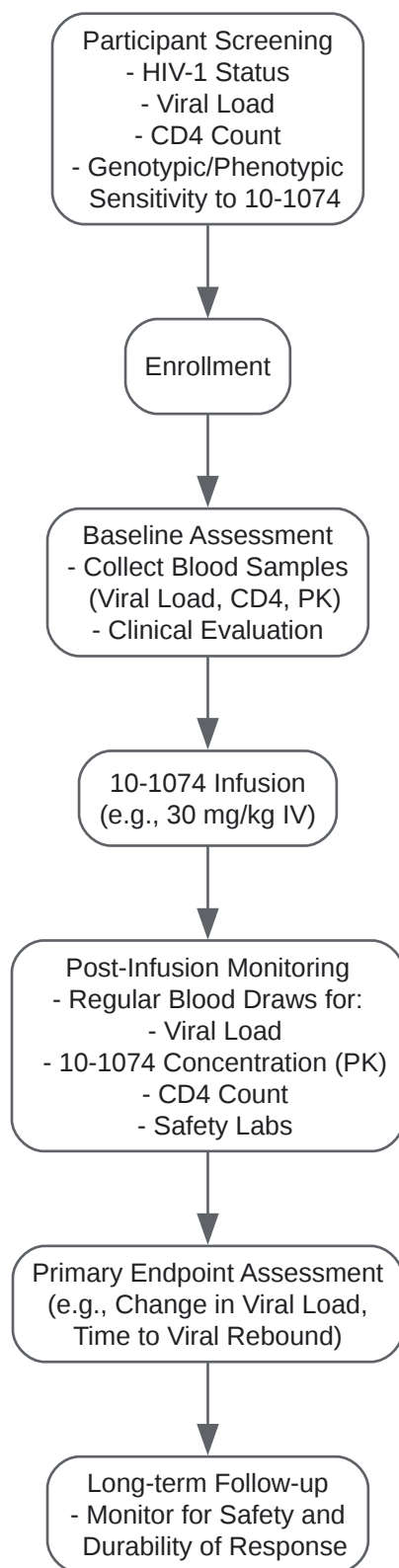
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Caption: Mechanism of action of 10-1074, including neutralization and ADCC.

Experimental Protocols

Passive Immunization Workflow in a Clinical Setting

This protocol outlines a general workflow for a passive immunization study with 10-1074, based on protocols from clinical trials such as NCT02511990 and NCT03707977.



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Caption: General experimental workflow for a passive immunization study with 10-1074.

Quantification of 10-1074 in Serum/Plasma by Sandwich ELISA

This protocol is a general guideline for quantifying 10-1074 concentrations in patient samples.

Materials:

- High-binding 96-well ELISA plates
- Anti-idiotypic antibody specific for 10-1074 (Capture antibody)
- Recombinant 10-1074 standard
- Patient serum or plasma samples
- Biotinylated anti-human IgG antibody (Detection antibody)
- Streptavidin-HRP
- TMB substrate
- Stop solution (e.g., 2N H₂SO₄)
- Wash buffer (e.g., PBS with 0.05% Tween-20)
- Blocking buffer (e.g., PBS with 1% BSA)
- Plate reader

Procedure:

- Coating: Coat the wells of a 96-well plate with the capture anti-idiotypic antibody (1-10 µg/mL in PBS) and incubate overnight at 4°C.[\[5\]](#)
- Washing: Wash the plate 3 times with wash buffer.
- Blocking: Block the plate with blocking buffer for 1-2 hours at room temperature.[\[6\]](#)
- Washing: Wash the plate 3 times with wash buffer.

- Sample and Standard Incubation: Add serially diluted 10-1074 standards and patient samples to the wells and incubate for 1-2 hours at 37°C.[5]
- Washing: Wash the plate 3 times with wash buffer.
- Detection Antibody Incubation: Add the biotinylated anti-human IgG detection antibody and incubate for 1 hour at 37°C.[5]
- Washing: Wash the plate 3 times with wash buffer.
- Streptavidin-HRP Incubation: Add Streptavidin-HRP and incubate for 30 minutes at room temperature.
- Washing: Wash the plate 5 times with wash buffer.
- Substrate Development: Add TMB substrate and incubate in the dark for 15-30 minutes.[5]
- Stopping the Reaction: Add stop solution to each well.
- Reading: Read the absorbance at 450 nm using a plate reader.
- Analysis: Calculate the concentration of 10-1074 in the samples by comparing their absorbance to the standard curve.

HIV-1 Viral Load Quantification by Real-Time RT-PCR

This protocol provides a general outline for quantifying HIV-1 RNA in plasma samples. Commercial kits are widely used and their specific instructions should be followed.

Principle: This assay involves the reverse transcription of viral RNA into complementary DNA (cDNA), followed by the amplification of a specific target sequence in the HIV-1 genome using real-time polymerase chain reaction (PCR). The amount of amplified product is measured in real-time using fluorescent probes, allowing for the quantification of the initial amount of viral RNA.[7][8]

Procedure Outline:

- Sample Preparation: Isolate viral RNA from patient plasma using a validated extraction method.
- Reverse Transcription: Synthesize cDNA from the extracted RNA using a reverse transcriptase enzyme and HIV-1 specific primers.
- Real-Time PCR:
 - Prepare a master mix containing PCR buffer, dNTPs, forward and reverse primers targeting a conserved region of the HIV-1 genome (e.g., gag, LTR), a fluorescently labeled probe, and a thermostable DNA polymerase.
 - Add the cDNA to the master mix.
 - Run the reaction on a real-time PCR instrument with appropriate cycling conditions (denaturation, annealing, extension).
- Data Analysis:
 - A standard curve is generated using known concentrations of an HIV-1 RNA standard.
 - The viral load in the patient samples is determined by comparing their amplification curves to the standard curve.
 - Results are typically reported as HIV-1 RNA copies/mL.[\[8\]](#)

Antibody-Dependent Cellular Cytotoxicity (ADCC) Assay

This protocol describes a common method to assess the ability of 10-1074 to mediate the killing of HIV-1 infected cells by NK cells.

Materials:

- Target cells: A CD4+ T-cell line susceptible to HIV-1 infection (e.g., CEM.NKR-CCR5) or primary CD4+ T cells.
- Effector cells: Natural Killer (NK) cells, either from a cell line (e.g., NK92) or isolated from peripheral blood mononuclear cells (PBMCs).

- HIV-1 virus stock for infecting target cells.
- 10-1074 antibody.
- Control antibody (e.g., an irrelevant human IgG1).
- Cell viability dye (e.g., propidium iodide) or a cytotoxicity detection kit (e.g., LDH release assay).
- Flow cytometer or plate reader.

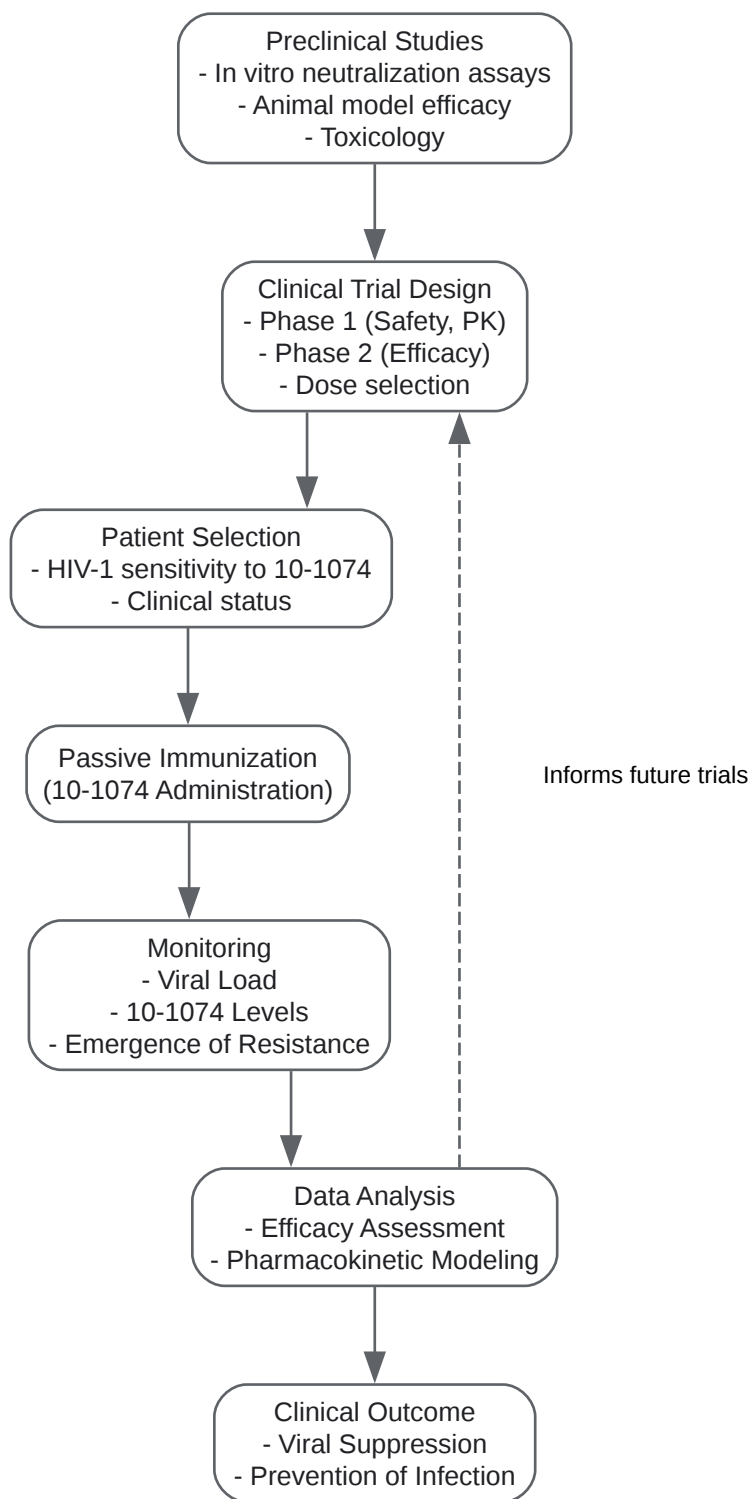
Procedure:

- Target Cell Preparation:
 - Infect the target cells with HIV-1 and culture for a sufficient time to allow for envelope protein expression on the cell surface.
 - Alternatively, coat uninfected target cells with recombinant gp120.
- ADCC Reaction Setup:
 - Plate the target cells in a 96-well plate.
 - Add serial dilutions of 10-1074 or control antibody to the wells and incubate to allow for antibody binding to the target cells.
 - Add the effector NK cells at a specific effector-to-target (E:T) ratio (e.g., 10:1).
 - Incubate the plate for 4-6 hours at 37°C.
- Measurement of Cell Lysis:
 - Flow Cytometry Method: Stain the cells with a viability dye and analyze by flow cytometry to determine the percentage of dead target cells.
 - LDH Release Method: Measure the release of lactate dehydrogenase (LDH) from lysed cells into the supernatant using a commercial kit.

- Data Analysis:
 - Calculate the percentage of specific lysis for each antibody concentration.
 - Plot the percentage of specific lysis against the antibody concentration to determine the ADCC activity of 10-1074.

Logical Relationship of 10-1074 Application

The successful application of 10-1074 in passive immunization studies relies on a logical progression from preclinical evaluation to clinical application, with a constant feedback loop of monitoring and data analysis.



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Caption: Logical flow of the application of 10-1074 in passive immunization studies.

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